

Application Notes: 1,5-Diphenylcarbazone for Heavy Metal Detection

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Compound of Interest

Compound Name: 1,5-Diphenylcarbazone

Cat. No.: B7855421

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Introduction

1,5-Diphenylcarbazide and its oxidized form, **1,5-Diphenylcarbazone**, are well-established chromogenic reagents used in analytical chemistry for the colorimetric and spectrophotometric determination of various heavy metal ions.^{[1][2]} 1,5-Diphenylcarbazide is a white solid that can be oxidized to **1,5-Diphenylcarbazone**, which then forms distinctly colored chelate complexes with specific metal ions in solution.^[1] The intensity of the resulting color is proportional to the concentration of the metal ion, allowing for quantitative analysis. This method is noted for its high sensitivity, particularly for the detection of hexavalent chromium, and is also applicable to other metals such as mercury and cadmium.^{[1][3]}

The primary application involves a reaction in an acidic medium, where the color development can be measured using a spectrophotometer at a specific wavelength.^{[3][4]} The stability and sensitivity of the reagent make it a valuable tool in environmental monitoring, industrial process control, and various research applications.^{[2][5]}

Application 1: Determination of Hexavalent Chromium (Cr(VI))

Principle

The determination of hexavalent chromium using 1,5-diphenylcarbazide is the most common and sensitive application of this reagent. The method is based on a two-step reaction in an

acidic solution.[4] First, Cr(VI) oxidizes 1,5-diphenylcarbazide to **1,5-diphenylcarbazone**, during which Cr(VI) is reduced to trivalent chromium (Cr(III)).[6][7] Subsequently, the newly formed **1,5-diphenylcarbazone** reacts with the Cr(III) ions to form a stable, reddish-violet colored complex.[4][6][8] The absorbance of this complex is measured spectrophotometrically at approximately 540 nm to quantify the initial Cr(VI) concentration.[3][9]

Quantitative Data

Parameter	Value	Reference
Wavelength of Max. Absorbance (λ_{max})	~540 nm	[3][9]
Detection Limit	0.005 - 0.023 mg·L ⁻¹	[10][11]
Linear Range	0.03 - 3 mg·L ⁻¹	[10]
Optimal Acidity	Acidic (H ₂ SO ₄ or H ₃ PO ₄)	[9][10]
Molar Absorptivity	2.4×10^3 L mol ⁻¹ cm ⁻¹	[12]
Reaction Time	~5-10 minutes	[10]

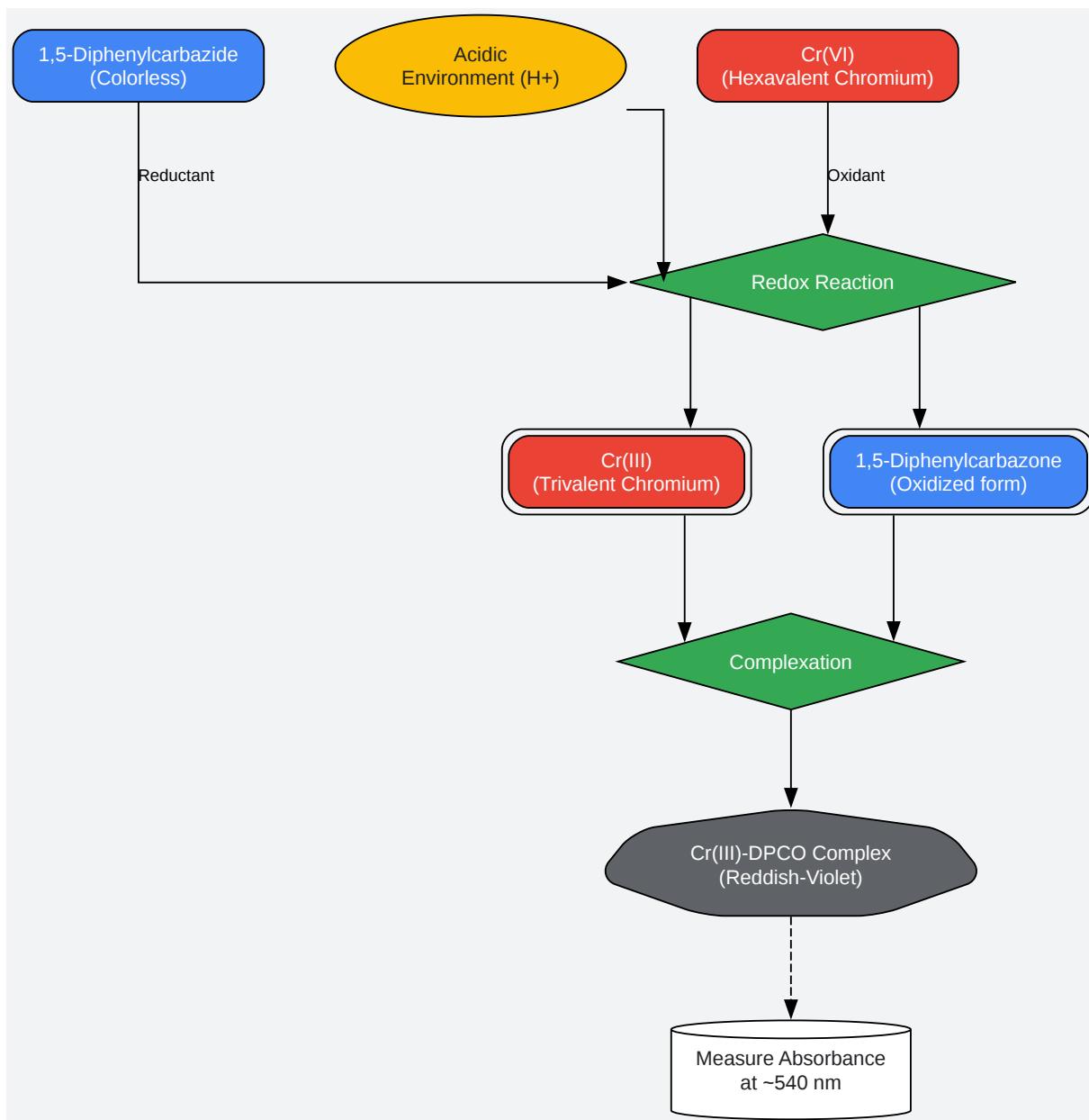
Experimental Protocol: Spectrophotometric Determination of Cr(VI)

- Preparation of 1,5-Diphenylcarbazide (DPC) Reagent (0.25% w/v):
 - Dissolve 250 mg of 1,5-diphenylcarbazide in 100 mL of acetone.[6]
 - Store the solution in a dark, amber bottle, as it is sensitive to light.[6] This solution should be prepared fresh for optimal performance.
- Preparation of Acid Solution:
 - Prepare a 0.2 M solution of sulfuric acid (H₂SO₄) by carefully diluting concentrated H₂SO₄ in deionized water.[10]
- Preparation of Standard Solutions:

- Prepare a stock solution of $1000 \text{ mg}\cdot\text{L}^{-1}$ Cr(VI) by dissolving a known quantity of potassium dichromate ($\text{K}_2\text{Cr}_2\text{O}_7$) in deionized water.
- From the stock solution, prepare a series of working standard solutions with concentrations spanning the expected range of the samples (e.g., 0.1, 0.5, 1.0, 2.0, 3.0 $\text{mg}\cdot\text{L}^{-1}$).
- Sample Analysis:
 - Transfer 2 mL of the water sample (or diluted sample) into a glass vial or cuvette.[\[10\]](#)
 - Add 1 mL of 0.2 M sulfuric acid to acidify the sample.[\[10\]](#)
 - Add 1 mL of the 0.25% DPC reagent, mix gently, and allow the solution to stand for 5-10 minutes for full color development.[\[10\]](#)
 - Prepare a reagent blank using 2 mL of deionized water instead of the sample and follow the same procedure.
 - Measure the absorbance of the sample and standard solutions against the reagent blank at 540 nm using a UV-Vis spectrophotometer.[\[10\]](#)
- Quantification:
 - Plot a calibration curve of absorbance versus the concentration of the Cr(VI) standards.
 - Determine the concentration of Cr(VI) in the sample by interpolating its absorbance value on the calibration curve.

Potential Interferences

- High concentrations of other heavy metals such as iron (Fe(III)) and copper (Cu(II)) can interfere with the analysis.[\[13\]](#)[\[14\]](#)
- Reducing agents, such as thiosulfate ($\text{S}_2\text{O}_3^{2-}$), can interfere by reducing Cr(VI) to Cr(III) before it can react with the DPC, leading to inaccurate results.[\[15\]](#)[\[16\]](#)

[Click to download full resolution via product page](#)*Reaction pathway for Cr(VI) detection.*

Application 2: Determination of Mercury (Hg(II))

Principle

1,5-Diphenylcarbazone can be used for the spectrophotometric determination of mercury(II) ions. Unlike the indirect reaction with chromium, mercury(II) forms a direct complex with **1,5-Diphenylcarbazone**.^{[17][18]} The reaction produces a blue or violet-colored complex in a neutral or slightly acidic solution, which can be quantified.^[18] The sensitivity of this test is high, though it can be affected by the pH of the solution and the presence of other metal ions.^[18]

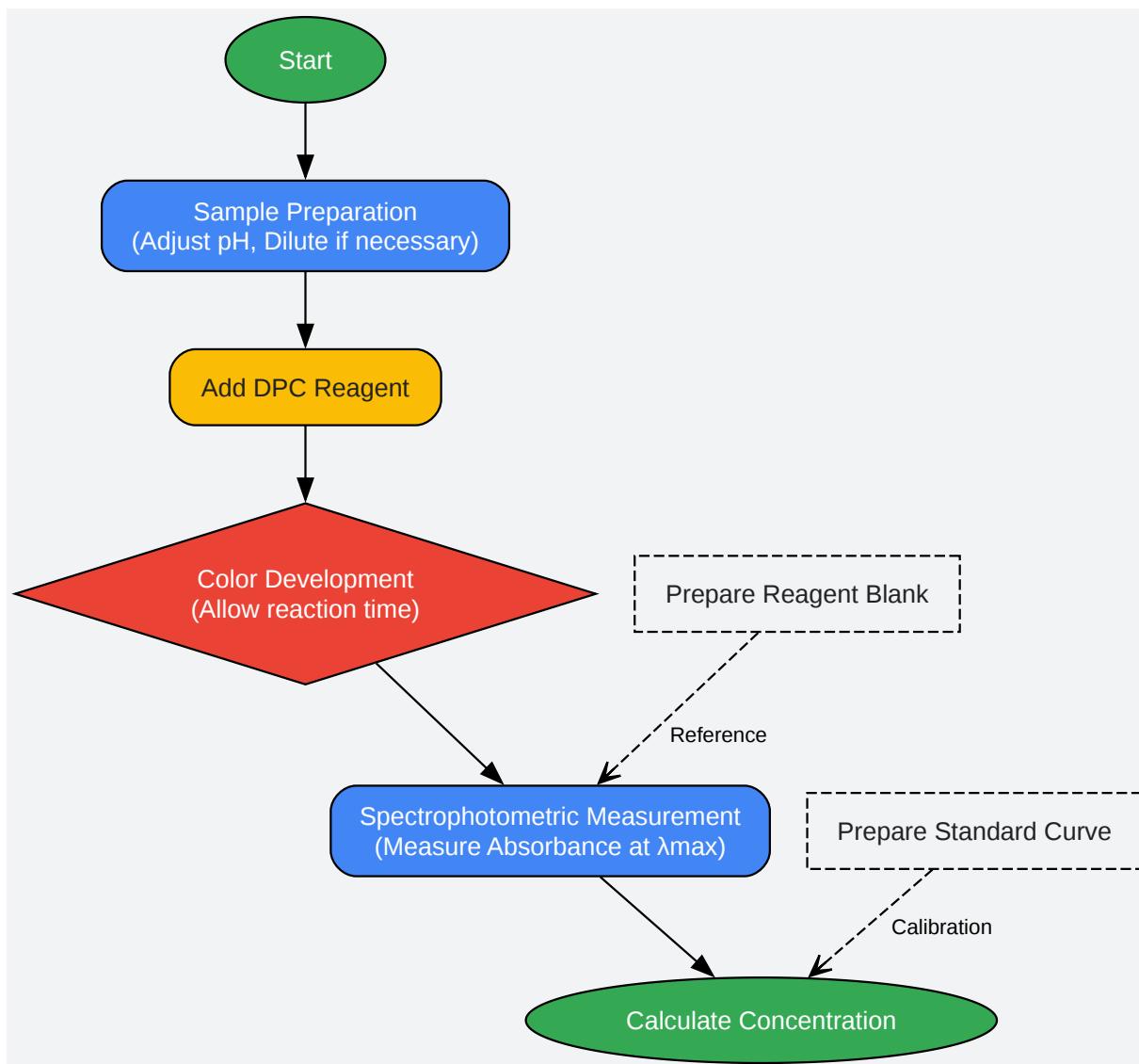
Quantitative Data

Parameter	Value	Reference
Wavelength of Max. Absorbance (λ_{max})	Not specified	
Detection Limit	$\sim 2000 \text{ }\mu\text{g}\cdot\text{L}^{-1}$ (2 ppm)	[1]
Stoichiometry (Hg:DPC)	1:1	[3]
Optimal Acidity	Neutral to slightly acidic	[18]

Experimental Protocol: Qualitative & Semi-Quantitative Determination of Hg(II)

- Preparation of DPC Reagent:
 - Prepare a saturated alcoholic solution of 1,5-diphenylcarbazide.^[18] Alternatively, a 0.25% solution in acetone can be used for better stability.^[18]
- Sample Preparation:
 - The sample solution should be adjusted to a near-neutral pH. If the sample is highly acidic, it can be neutralized carefully.
- Analysis:
 - To approximately 5-6 mL of the sample solution in a test tube, add 4-8 drops of the DPC reagent.^[18]

- Gradually add solid sodium carbonate to neutralize any excess acid and observe for color change.[18]
- The formation of a blue or violet tinge indicates the presence of mercury.[18]
- For Spectrophotometric Analysis:
 - Prepare mercury standards and a reagent blank.
 - After adding the reagent, measure the absorbance at the wavelength of maximum absorbance (which should be determined by scanning the spectrum of the complex).
 - Create a calibration curve to determine the concentration of mercury in the sample.



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General workflow for heavy metal detection.

Application 3: Determination of Cadmium (Cd(II))

Principle

1,5-Diphenylcarbazone can also be used for the detection of cadmium. The method relies on the formation of a colored complex between cadmium ions and the reagent. A qualitative spot test can provide a rapid indication of cadmium contamination, while a spectrophotometric method allows for quantification.[\[13\]](#) The reaction with cadmium typically produces a violet-blue coloration.[\[13\]](#)

Quantitative Data

Parameter	Value	Reference
Wavelength of Max. Absorbance (λ_{max})	533 nm	[12]
Detection Limit (Qualitative)	0.1%	[13]
Linear Range	0.228 - 3.65 ppm	[12]
Molar Absorptivity	$7.33 \times 10^4 \text{ dm}^3 \text{ mol}^{-1} \text{ cm}^{-1}$	[12]

Experimental Protocol: Qualitative Spot Test for Cadmium

This protocol is adapted for a qualitative surface test.[\[13\]](#)

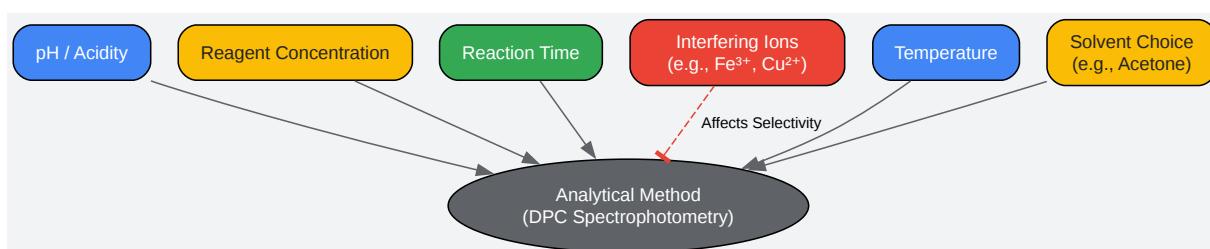
- Reagent Preparation:
 - Prepare an "Indicator" solution by mixing a small amount of **1,5-diphenylcarbazone** in rubbing alcohol (ethanol).[\[13\]](#)
- Sample Collection:
 - Lightly soak a cotton swab with rubbing alcohol and rub it against the surface to be tested for about one minute.[\[13\]](#)
 - Allow the swab to air dry completely to evaporate the alcohol.[\[13\]](#)

- Analysis:

- Place a drop of the indicator solution on a clean, white, non-reactive surface (e.g., a plastic plate).[13]
- Dip the dried test swab into the drop of the indicator solution.[13]
- The appearance of a violet-blue color on the swab within 1-10 minutes indicates the presence of cadmium.[13]
- A clean, untreated swab should be run in parallel as a negative control.[13]

Potential Interferences

- Excess amounts of copper and iron may interfere with the test, potentially causing false positives.[13]



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Factors affecting DPC-based analysis.

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